

Essential Safety and Operational Guidance for 1-Bromononane-d3

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-Bromononane-d3

Cat. No.: B15556592

[Get Quote](#)

This document provides immediate, essential safety protocols and logistical plans for the handling and disposal of **1-Bromononane-d3**, tailored for researchers, scientists, and drug development professionals. The information is based on the safety data for its non-deuterated analog, 1-Bromononane, as detailed toxicological studies on the deuterated form are not widely available.^[1] Deuteration is not expected to significantly alter the chemical's primary hazards.^[1]^[2]

Hazard Identification and GHS Classification

1-Bromononane-d3 is classified as a combustible liquid and is very toxic to aquatic life.^[2]^[3]^[4] It may cause skin irritation and is considered harmful if swallowed.^[5] Care should be taken to avoid inhalation of vapors or mists, as it can be irritating to the respiratory system.^[5]^[6]

Key Hazards:

- Physical Hazard: Combustible liquid.^[3]
- Health Hazards: Harmful if swallowed, causes skin irritation, and may cause respiratory irritation.^[5]

- Environmental Hazard: Very toxic to aquatic life with long-lasting effects.[3][4][6]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to ensure personal safety. The following table summarizes the required equipment for handling **1-Bromononane-d3**.

Body Part	Required PPE	Specification
Eyes/Face	Safety Goggles or Face Shield	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.[3]
Hands	Chemical-Resistant Gloves	Inspect gloves prior to use and use proper removal technique. [6]
Body	Protective Clothing	Impervious clothing, such as a lab coat, is required to prevent skin exposure.[6][7]
Respiratory	Fume Hood or Respirator	All handling should be conducted in a chemical fume hood.[3] If ventilation is inadequate, a NIOSH-approved respirator is necessary.[1][8]

Operational Plan: Safe Handling Protocol

This step-by-step guide ensures the safe handling of **1-Bromononane-d3** in a laboratory setting.

1. Preparation:

- Ensure that a chemical fume hood is operational and available.[3]
- Verify that an eyewash station and safety shower are accessible and unobstructed.[3][8]

- Remove all potential ignition sources, such as open flames, hot surfaces, and sparks, from the handling area.[1][3][6]

- Assemble all necessary PPE as detailed in the table above.

2. Handling the Chemical:

- Conduct all transfers and manipulations of **1-Bromononane-d3** inside a chemical fume hood to minimize inhalation exposure.[3]
- Avoid direct contact with skin, eyes, and clothing.[1][7]
- Use explosion-proof electrical, ventilating, and lighting equipment.[3]
- Keep the container tightly closed when not in use.[1]

3. In Case of Accidental Exposure:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.[3]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, consult a physician.[3][6]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration and seek medical attention.[3][6]
- Ingestion: Do NOT induce vomiting. Clean the mouth with water and drink plenty of water afterward. Seek immediate medical assistance.[3][6][7]

4. Accidental Release Measures:

- Ensure adequate ventilation and remove all ignition sources.[1][6]
- Wearing appropriate PPE, contain the spill using an inert absorbent material like sand, silica gel, or a universal binder.[3][7]
- Collect the absorbed material into a suitable, closed container for disposal.[3][7]

- Prevent the spill from entering drains or water courses, as the substance is very toxic to aquatic life.[\[3\]](#)[\[6\]](#)

Disposal Plan

The disposal of **1-Bromononane-d3** must be managed as hazardous chemical waste in adherence to all local, regional, and national regulations.[\[2\]](#)[\[3\]](#)

1. Waste Collection:

- Collect waste **1-Bromononane-d3** and any contaminated materials (e.g., pipette tips, absorbent paper) in a designated, chemically compatible, and properly labeled waste container.[\[2\]](#)
- The container must be clearly marked as "Hazardous Waste" and include the full chemical name, "**1-Bromononane-d3**".[\[2\]](#)

2. Storage of Waste:

- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.
- Keep the container tightly closed.

3. Final Disposal:

- The disposal of **1-Bromononane-d3** must be handled by a licensed professional waste disposal service.[\[2\]](#)
- Contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup and proper disposal.[\[2\]](#)
- Contaminated packaging should be disposed of as unused product.[\[6\]](#)

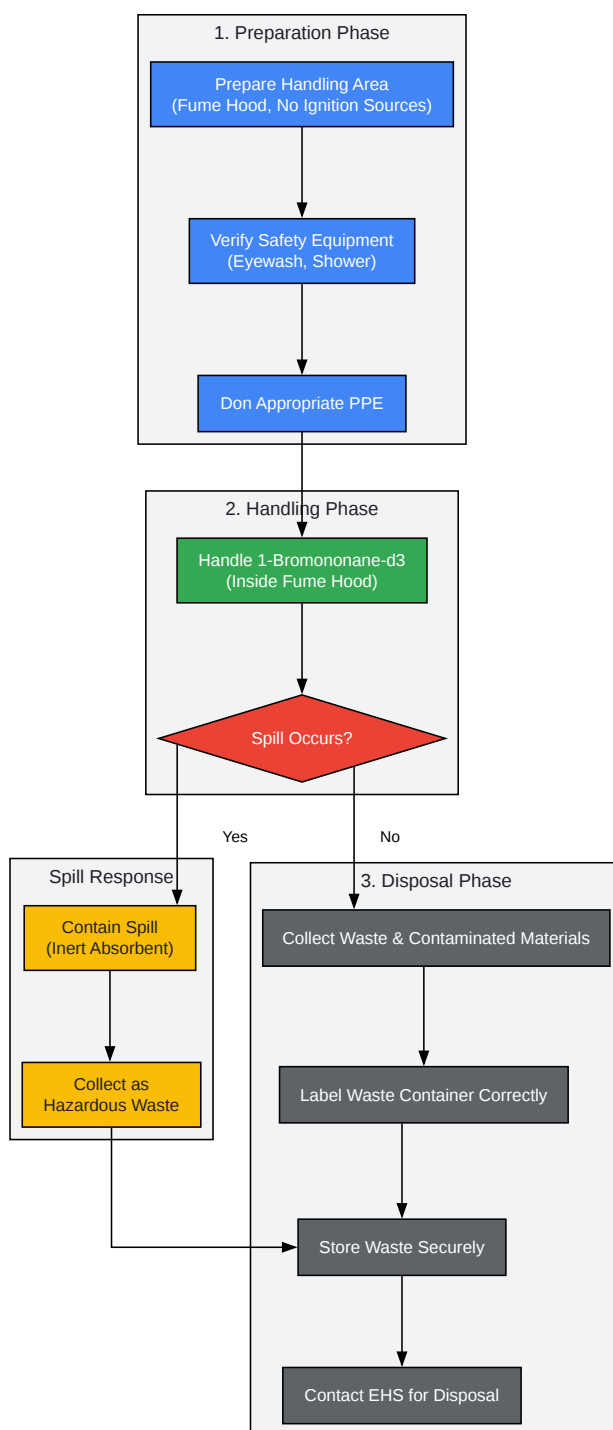
Quantitative Data

The physical and chemical properties of 1-Bromononane serve as a primary reference for **1-Bromononane-d3**.[\[1\]](#)

Property	Value
Molecular Formula	C ₉ D ₃ H ₁₆ Br (representative for d3)
Molecular Weight (1-Bromononane)	207.15 g/mol [4][9]
Molecular Weight (1-Bromononane-d19)	226.27 g/mol [1]
Appearance	Clear, colorless liquid[1][5]
Flash Point	90 °C / 194 °F[2][3]
Boiling Point	201 °C[1]
Melting Point	-29 °C[1][9]
Density	1.084 g/mL at 25 °C[1]
Water Solubility	Insoluble / Immiscible[1][5]

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for the safe handling of **1-Bromononane-d3**, from initial preparation to final disposal.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. benchchem.com \[benchchem.com\]](#)
- [3. fishersci.com \[fishersci.com\]](#)
- [4. 1-Bromononane | C₉H₁₉Br | CID 12742 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. Page loading... \[guidechem.com\]](#)
- [6. cdhfinechemical.com \[cdhfinechemical.com\]](#)
- [7. fishersci.com \[fishersci.com\]](#)
- [8. benchchem.com \[benchchem.com\]](#)
- [9. 1-Bromononane | CAS#:693-58-3 | Chemsrsc \[chemsrc.com\]](#)
- To cite this document: BenchChem. [Essential Safety and Operational Guidance for 1-Bromononane-d₃]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15556592/docs#essential-safety-and-operational-guidance-for-1-bromononane-d3\]](https://www.benchchem.com/product/b15556592/docs#essential-safety-and-operational-guidance-for-1-bromononane-d3)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)